

# Application Notes and Protocols for Surface Modification of Pigment Orange 16

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## Compound of Interest

Compound Name: *Pigment orange 16*

Cat. No.: *B021492*

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These application notes provide detailed protocols for the surface modification of **Pigment Orange 16** (PO 16), a diarylide pigment, to enhance its compatibility and dispersibility in various matrices, particularly polymers and coatings. Improved compatibility leads to better color strength, reduced agglomeration, and enhanced mechanical and thermal properties of the final product. Three primary methods of surface modification are detailed: Rosin Treatment, Silane Coupling Agent Treatment, and Polymer Encapsulation.

## Introduction to Pigment Orange 16 and the Need for Surface Modification

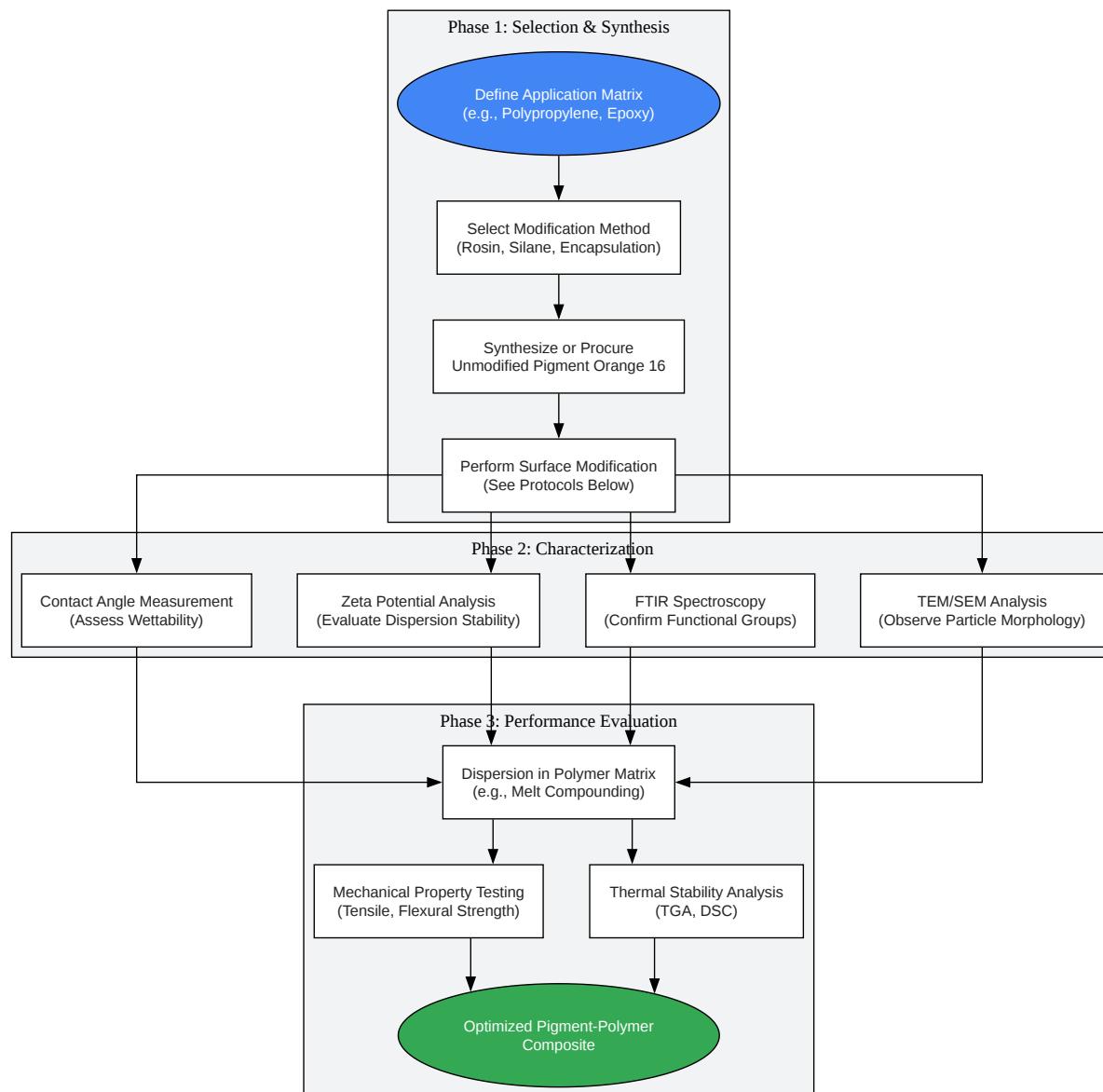
**Pigment Orange 16** is a vibrant reddish-orange pigment widely used in plastics, inks, and coatings.<sup>[1][2]</sup> However, as an organic pigment, its inherent surface properties can lead to poor dispersion in non-polar polymer matrices, resulting in agglomeration, reduced tinting strength, and compromised mechanical performance of the composite material. Surface modification alters the pigment's surface chemistry to improve its interaction with the surrounding medium, thereby overcoming these limitations.<sup>[3]</sup>

## Core Concepts of Surface Modification

The primary goal of surface modification is to alter the pigment's surface from hydrophilic to hydrophobic (or vice versa, depending on the application) to improve its wettability and

adhesion to the matrix. This is achieved by creating a chemical or physical bridge between the pigment particle and the polymer.

A general workflow for selecting and evaluating a surface modification method is outlined below.

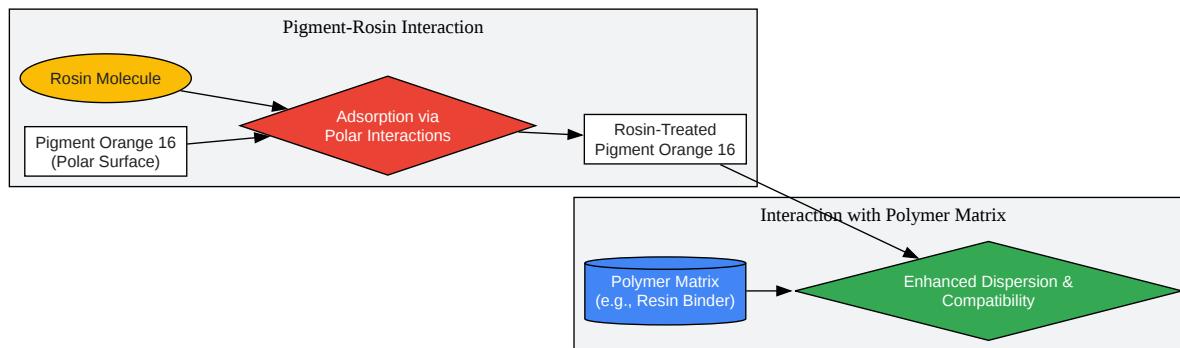
[Click to download full resolution via product page](#)**Caption:** General workflow for surface modification and evaluation of **Pigment Orange 16**.

# Method 1: Rosin Treatment for Enhanced Dispersibility

Rosin treatment is a well-established method for improving the dispersibility and color strength of azo pigments in ink and coating applications.<sup>[3]</sup> The rosin, a natural resin, is adsorbed onto the pigment surface, providing a more compatible interface with the binder system.

Signaling Pathway/Mechanism:

The carboxylic acid groups of the rosin molecules interact with the polar surface of the pigment, while the bulky, hydrophobic diterpene backbone of the rosin improves steric hindrance and compatibility with organic binders.



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**Caption:** Mechanism of compatibility enhancement by rosin treatment.

## Experimental Protocol: Rosin Treatment of Pigment Orange 16

Materials:

- **Pigment Orange 16** (untreated powder)
- Gum Rosin
- Sodium Hydroxide (NaOH)
- Deionized Water
- Hydrochloric Acid (HCl) (for pH adjustment)
- Ethanol

Equipment:

- Jacketed glass reactor with overhead stirrer and temperature control
- pH meter
- Buchner funnel and filter paper
- Drying oven

Procedure:

- Preparation of Rosin Soap Solution:
  - In the jacketed reactor, dissolve 10g of gum rosin in 200 mL of deionized water containing a stoichiometric amount of NaOH to saponify the rosin (approximately 1.4g of NaOH).
  - Heat the mixture to 80°C and stir until the rosin is completely dissolved, forming a clear rosin soap solution.
- Pigment Slurry Preparation:
  - In a separate beaker, create a slurry by dispersing 100g of **Pigment Orange 16** in 500 mL of deionized water with vigorous stirring.
- Rosin Treatment:

- Heat the pigment slurry to 90-95°C in the reactor.
- Slowly add the hot rosin soap solution to the pigment slurry under continuous stirring.
- Maintain the temperature at 90-95°C and continue stirring for 60 minutes to ensure uniform coating of the pigment particles.

• Precipitation and Filtration:

- Slowly add dilute HCl to the mixture to adjust the pH to 4.5-5.0. This will precipitate the rosin onto the pigment surface.
- Allow the mixture to cool to 60°C.
- Filter the treated pigment using a Buchner funnel.
- Wash the filter cake with hot deionized water until the filtrate is free of salts.

• Drying:

- Dry the rosin-treated **Pigment Orange 16** in an oven at 80°C for 12-24 hours, or until a constant weight is achieved.
- The final product should be a fine, free-flowing powder.

## Expected Results and Characterization

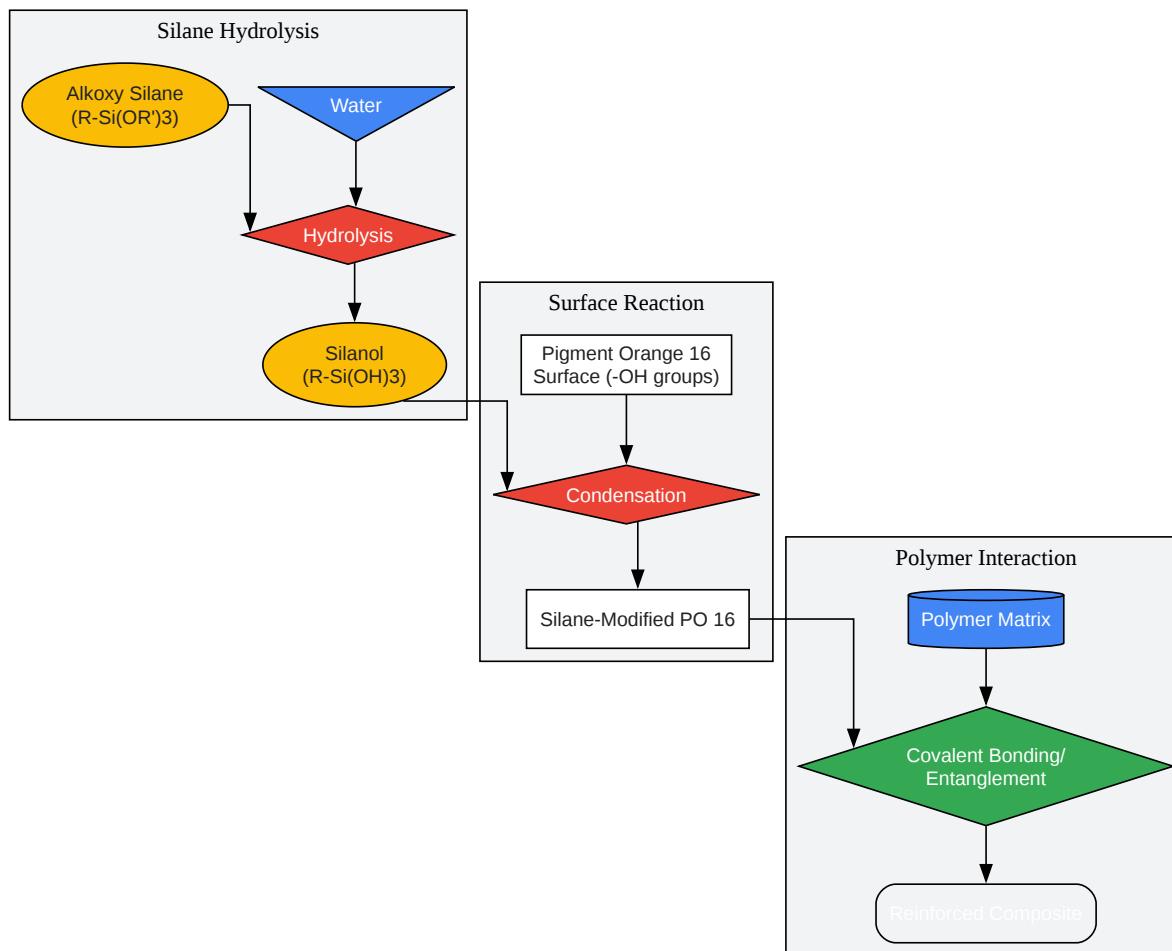
Property	Untreated PO 16	Rosin-Treated PO 16	Test Method
Dispersibility in Linseed Oil	Poor, large agglomerates	Good, uniform dispersion	Hegman Gauge
Color Strength	100% (Standard)	110-120%	Spectrophotometry
Gloss (in alkyd resin)	60 GU @ 60°	75-85 GU @ 60°	Gloss Meter
Contact Angle (Water)	~45°	~85°	Goniometer

## Method 2: Silane Coupling Agent Treatment

Silane coupling agents are effective for modifying the surface of pigments to be incorporated into plastics, providing a strong covalent bond between the inorganic pigment and the organic polymer matrix.[\[4\]](#)[\[5\]](#)

#### Mechanism of Action:

The silane molecule has two different functional groups. The silanol group (formed by hydrolysis of the alkoxy groups) reacts with the hydroxyl groups on the pigment surface, while the organofunctional group is designed to react with the polymer matrix.



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**Caption:** Silane coupling agent mechanism on **Pigment Orange 16**.

# Experimental Protocol: Silane Treatment of Pigment Orange 16

## Materials:

- **Pigment Orange 16** (untreated powder)
- 3-Aminopropyltriethoxysilane (APTES) or other suitable silane
- Ethanol
- Deionized Water
- Acetic Acid (for pH adjustment)

## Equipment:

- High-speed mixer or solid mixer
- Spray nozzle
- Drying oven

## Procedure:

- Preparation of Silane Solution:
  - Prepare a 95:5 (v/v) ethanol/water solution.
  - Adjust the pH of the solution to 4.5-5.5 with a few drops of acetic acid.
  - Add the silane coupling agent (e.g., APTES) to the solution with stirring to a final concentration of 2% (w/v).
  - Allow the solution to hydrolyze for at least 5 minutes with continuous stirring.[\[6\]](#)
- Surface Treatment (Dry Method):
  - Place 100g of dry **Pigment Orange 16** powder into a high-speed mixer.

- Spray the prepared silane solution onto the pigment powder while mixing at high speed to ensure uniform distribution. The amount of solution should be just enough to wet the pigment surface without making a paste.
- Continue mixing for 10-15 minutes.

• Drying and Curing:

- Transfer the treated pigment to a drying oven.
- Dry at 110-120°C for 2 hours to remove the solvent and promote the condensation reaction between the silane and the pigment surface.[7]
- The resulting product is a surface-modified, free-flowing powder.

## Expected Results and Characterization

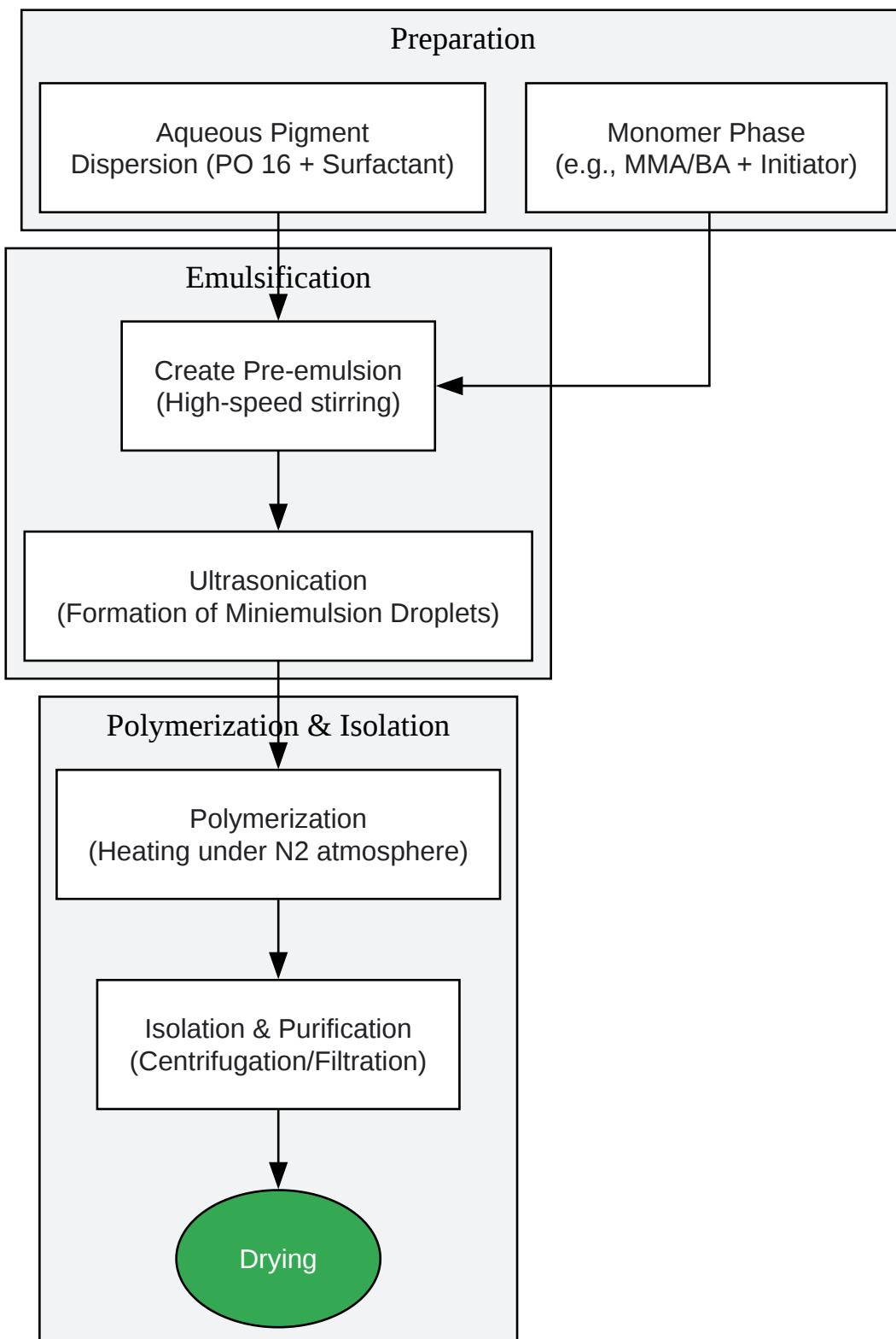
Property	Untreated PO 16	Silane-Treated PO 16	Test Method
Compatibility in Polypropylene	Poor, streaks, and agglomerates	Excellent, uniform color	Visual inspection of molded part
Tensile Strength of PP Composite (1% pigment)	~32 MPa	~35 MPa	ASTM D638
Impact Strength of PP Composite (1% pigment)	~25 J/m	~30 J/m	Izod Impact Test
Thermal Stability (TGA, 5% weight loss)	~280 °C	~300 °C	Thermogravimetric Analysis

## Method 3: Polymer Encapsulation via Miniemulsion Polymerization

Polymer encapsulation creates a thin, uniform polymer shell around individual pigment particles, which enhances their stability and compatibility in various media, especially aqueous

systems and polymer matrices.[8][9]

## Experimental Workflow:



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**Caption:** Workflow for polymer encapsulation of **Pigment Orange 16**.

## Experimental Protocol: Polymer Encapsulation

### Materials:

- **Pigment Orange 16** (untreated powder)
- Methyl methacrylate (MMA) and Butyl acrylate (BA) as monomers
- Sodium dodecyl sulfate (SDS) as surfactant
- Potassium persulfate (KPS) as initiator
- Deionized water
- Nitrogen gas

### Equipment:

- Ultrasonicator (probe type)
- Jacketed glass reactor with overhead stirrer, condenser, and nitrogen inlet
- High-speed homogenizer
- Centrifuge
- Drying oven

### Procedure:

- Preparation of Pigment Dispersion:
  - Disperse 5g of **Pigment Orange 16** in 100 mL of deionized water containing 0.5g of SDS.
  - Homogenize the mixture at 10,000 rpm for 30 minutes.

- Preparation of Miniemulsion:
  - In a separate beaker, mix 10g of MMA and 5g of BA.
  - Add the monomer mixture to the pigment dispersion.
  - Subject the mixture to high-power ultrasonication for 10 minutes in an ice bath to create a stable miniemulsion.
- Polymerization:
  - Transfer the miniemulsion to the jacketed reactor.
  - Deoxygenate the system by bubbling nitrogen gas through the mixture for 30 minutes.
  - Heat the reactor to 75°C with continuous stirring.
  - Dissolve 0.2g of KPS in 5 mL of deionized water and add it to the reactor to initiate polymerization.
  - Maintain the reaction at 75°C for 6 hours under a nitrogen atmosphere.
- Isolation and Purification:
  - Cool the reactor to room temperature.
  - Filter the dispersion to remove any large agglomerates.
  - Centrifuge the dispersion at 15,000 rpm for 30 minutes to separate the encapsulated pigment.
  - Wash the pellet by re-dispersing in deionized water and centrifuging again. Repeat this step three times.
- Drying:
  - Dry the final product in a vacuum oven at 60°C to obtain the encapsulated **Pigment Orange 16** powder.

## Expected Results and Characterization

Property	Untreated PO 16	Encapsulated PO 16	Test Method
Particle Size (Aqueous Dispersion)	> 500 nm (agglomerated)	150-250 nm	Dynamic Light Scattering (DLS)
Zeta Potential	-15 mV	-40 mV	Zeta Potential Analyzer[10][11]
Dispersion Stability (in water)	Settles within hours	Stable for weeks	Visual Observation
Film Formation in Coating	Non-uniform, poor adhesion	Uniform, good adhesion	Drawdown on substrate

## Conclusion

The surface modification of **Pigment Orange 16** through rosin treatment, silane coupling agents, or polymer encapsulation can significantly enhance its compatibility and performance in various applications. The choice of modification method should be guided by the specific requirements of the end-use application, such as the type of polymer matrix and the desired properties of the final composite. The protocols and data presented here provide a foundation for researchers to develop and optimize surface-modified pigments for their specific needs.

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## References

- 1. China Pigment Orange 16 / CAS 6505-28-8 factory and manufacturers | Precise Color [precisechem.com]
- 2. zeyachem.net [zeyachem.net]
- 3. lankem.com [lankem.com]

- 4. Fillers, Pigments & Fibers--Organofunctional Silanes\_Silane Coupling Agents\_Nanjing Neng de New Material Technology Co., Ltd. [capatue.com]
- 5. shinetsusilicone-global.com [shinetsusilicone-global.com]
- 6. gelest.com [gelest.com]
- 7. Application Methods of Silane Coupling Agent - Nanjing SiSiB Silicones Co., Ltd. [sinosil.com]
- 8. library.imaging.org [library.imaging.org]
- 9. US7544418B2 - Polymer-encapsulated pigments and associated methods - Google Patents [patents.google.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
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